

sarolaner safety profile dogs repeated monthly dosing

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sarolaner

CAS No.: 1398609-39-6

Cat. No.: S542504

[Get Quote](#)

Sarolaner Safety Profile & Experimental Data

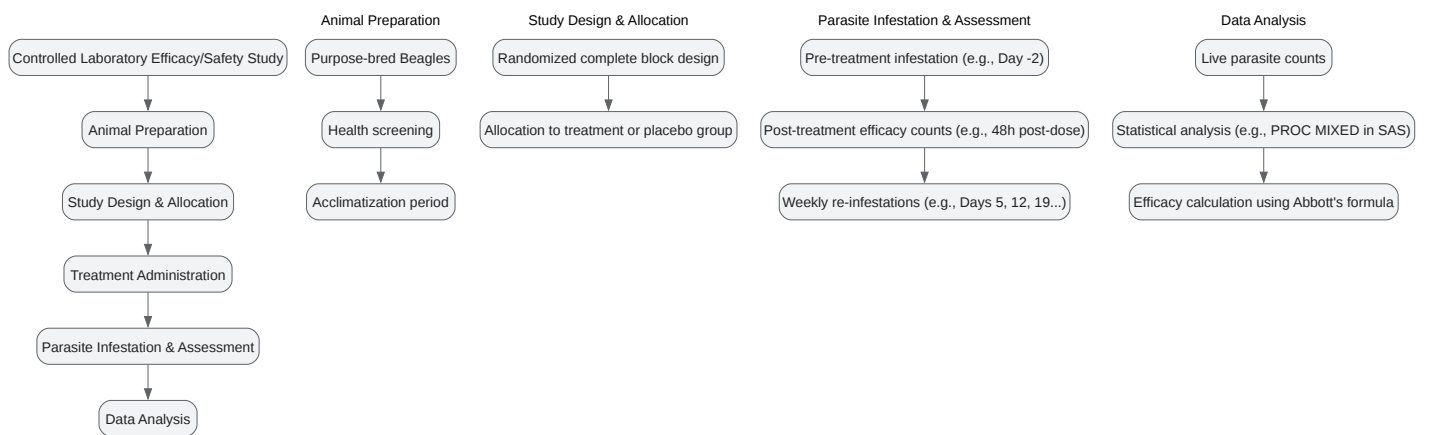
The table below summarizes the safety and pharmacokinetic data for **sarolaner** in dogs.

| Parameter | Details & Findings |
|-------------------------|---|
| Approved Dose & Regimen | Minimum of 2 mg/kg , administered orally once monthly [1] [2]. |

| **Target Safety Margin** | • **5x** the recommended dose in 8-week-old Beagles showed no adverse effects [2]. • **10x** the recommended dose (20 mg/kg) monthly for 3 months was tolerated in dogs \geq 8 weeks old [3]. | | **Common Side Effects (from clinical trials)** | Vomiting, diarrhea, decreased appetite, and sleepiness (all uncommon, $<$ 1% of dogs) [4]. | | **Post-Market Adverse Events** | Vomiting, tremors, lethargy, seizures, ataxia (difficulty walking), pruritus, and hyperactivity [4]. | | **Neurological Safety (FDA Warning)** | The U.S. FDA has issued a class warning for isoxazolines, noting potential neurologic adverse events including **muscle tremors, ataxia, and seizures** in some dogs, including those without a prior history [5] [6]. | | **Key Pharmacokinetics** | • **Bioavailability:** $>$ 85% [5] [3] • **Plasma Protein Binding:** $>$ 99.9% [5] [3] • **Half-life:** 11-12 days [5] [3] • **Metabolism & Excretion:** Minimal metabolism; primarily eliminated via biliary excretion [5]. |

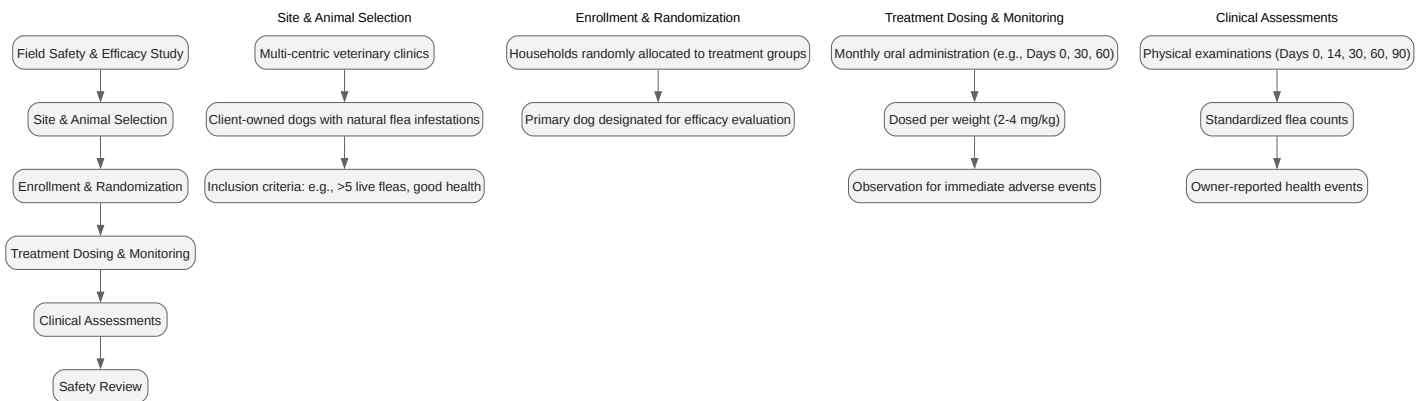
Detailed Experimental Protocols

The safety and efficacy data in the table above are derived from specific types of experimental studies. The following workflows detail the protocols for two critical study types: controlled laboratory efficacy/safety studies and field safety and efficacy studies.



[Click to download full resolution via product page](#)

Diagram 1: Protocol for controlled laboratory studies to evaluate efficacy and acute tolerance [7] [8].



[Click to download full resolution via product page](#)

Diagram 2: Protocol for field studies assessing safety and efficacy under real-world conditions [9] [10].

Critical Analysis of Safety Data

When interpreting the safety profile of **sarolaner**, it is important for professionals to consider the following:

- **Source of Data:** Much of the initial safety data comes from studies funded by the manufacturer [2]. While these are conducted to high standards, independent long-term studies are valuable for a complete picture.

- **Neurological Adverse Events:** The **FDA warning** is a critical piece of post-market surveillance [6]. Seizures and ataxia were observed in safety studies at high doses (3-5x the upper label dose) in young Beagles, leading to the **contraindication in dogs under 6 months** [2]. The mechanism is related to the off-target effects on mammalian GABA receptors, albeit with lower affinity than in insects [5] [2].
- **Risk-Benefit Profile:** Despite the noted risks, regulatory bodies conclude that isoxazolines like **sarolaner** are **safe and effective for the majority of dogs** [6]. The consensus is that the benefits of controlling ectoparasites and associated diseases generally outweigh the potential risks [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sarolaner [vcahospitals.com]
2. Sarolaner Use in Dogs [todaysveterinarypractice.com]
3. Discovery of sarolaner: A novel, orally administered, broad ... [pubmed.ncbi.nlm.nih.gov]
4. Sarolaner for dogs - Causes, Treatment and Associated ... [vetster.com]
5. Isoxazoline Toxicosis in Animals - Toxicology [merckvetmanual.com]
6. Fact Sheet for Pet Owners and Veterinarians about ... [fda.gov]
7. Efficacy of a novel oral formulation of sarolaner (Simparica ... [sciencedirect.com]
8. Efficacy of sarolaner (Simparica®) against induced ... [pmc.ncbi.nlm.nih.gov]
9. Efficacy and safety of sarolaner (Simparica®) in the treatment ... [parasitesandvectors.biomedcentral.com]
10. Field safety and efficacy of an orally administered combination ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [sarolaner safety profile dogs repeated monthly dosing].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b542504#sarolaner-safety-profile-dogs-repeated-monthly-dosing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com